

C-Flex® Tubing: An In-depth Technical Guide to Biocompatibility

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: C-Flex
CAS No.: 104521-01-9
Cat. No.: B1167309

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biocompatibility of **C-Flex®** thermoplastic elastomer (TPE) tubing, a material widely utilized in pharmaceutical and biopharmaceutical applications for fluid processing. **C-Flex®** is recognized for its excellent heat seal and sterile weld capabilities, making it a critical component in single-use assemblies.^{[1][2]} This document summarizes available data on its biocompatibility, including compliance with key industry standards, and outlines the methodologies for the cited experiments.

Material Composition and Formulations

C-Flex® is a unique, patented thermoplastic elastomer designed to meet the stringent demands of the medical, pharmaceutical, and biopharmaceutical industries.^[3] It is formulated to be free from latex rubber, polyvinyl chloride (PVC), silicone, polyurethane, and DEHP.^[4] Key formulations include **C-Flex® 072** (opaque), **C-Flex® 082** (translucent), and **C-Flex® 374** (translucent), all of which are Animal-Derived Component-Free (ADCF).^{[2][3]}

Biocompatibility Testing and Compliance

C-Flex® tubing has been extensively tested and is fully characterized and validated according to a variety of specifications, including United States Pharmacopeia (USP), International Organization for Standardization (ISO), and European Pharmacopeia standards.[1][5] While comprehensive validation guides and regulatory information overviews containing detailed test results are available from the manufacturer, Saint-Gobain, this guide summarizes the publicly available information.[6][7]

Summary of Biocompatibility Tests

The following tables provide a structured overview of the biocompatibility tests performed on **C-Flex®** tubing and the general results.

Table 1: In Vivo Biocompatibility Test Compliance

Test Standard	Test Name	C-Flex® Formulation(s)	General Result
USP <88> Class VI	Biological Reactivity Tests, In Vivo	072, 082, 374	Pass[4][6]
ISO 10993-11	Tests for Systemic Toxicity	072, 082, 374	No systemic toxicity observed[6]

Table 2: In Vitro Biocompatibility Test Compliance

Test Standard	Test Name	C-Flex® Formulation(s)	General Result
USP <87> / ISO 10993-5	Biological Reactivity Tests, In Vitro (Cytotoxicity)	072, 082, 374	Non-cytotoxic[8]
ISO 10993-4	Selection of Tests for Interactions with Blood (Hemolysis)	072, 082, 374	Non-hemolytic[5]
ISO 10993-3	Tests for Genotoxicity, Carcinogenicity, and Reproductive Toxicity (Ames Genotoxicity)	072, 082, 374	Non-genotoxic[6]

Table 3: Physicochemical and Chemical Test Compliance

Test Standard	Test Name	C-Flex® Formulation(s)	General Result
European Pharmacopeia 3.2.9	Rubber Closures for Containers	072, 082, 374	Compliant[6]

Experimental Protocols

Detailed experimental protocols are typically proprietary to the testing laboratories and the manufacturer. However, this section describes the general methodologies for the key biocompatibility tests based on the cited standards.

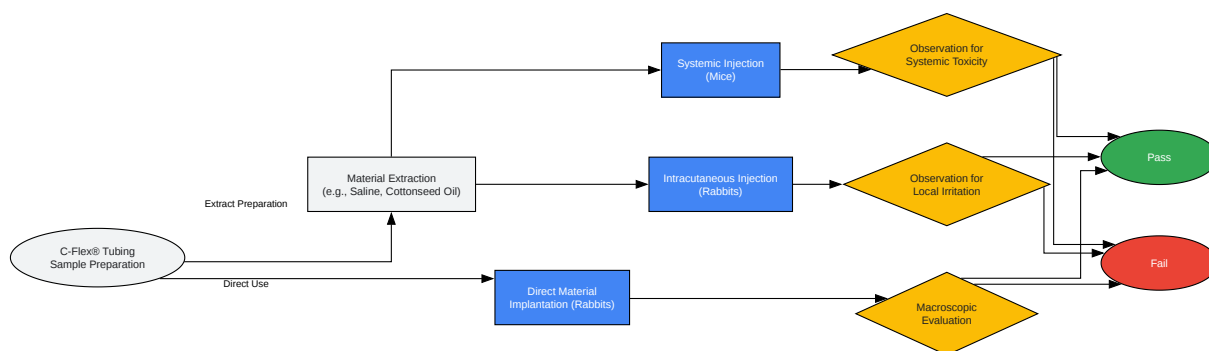
USP <88> Class VI - Biological Reactivity Tests, In Vivo

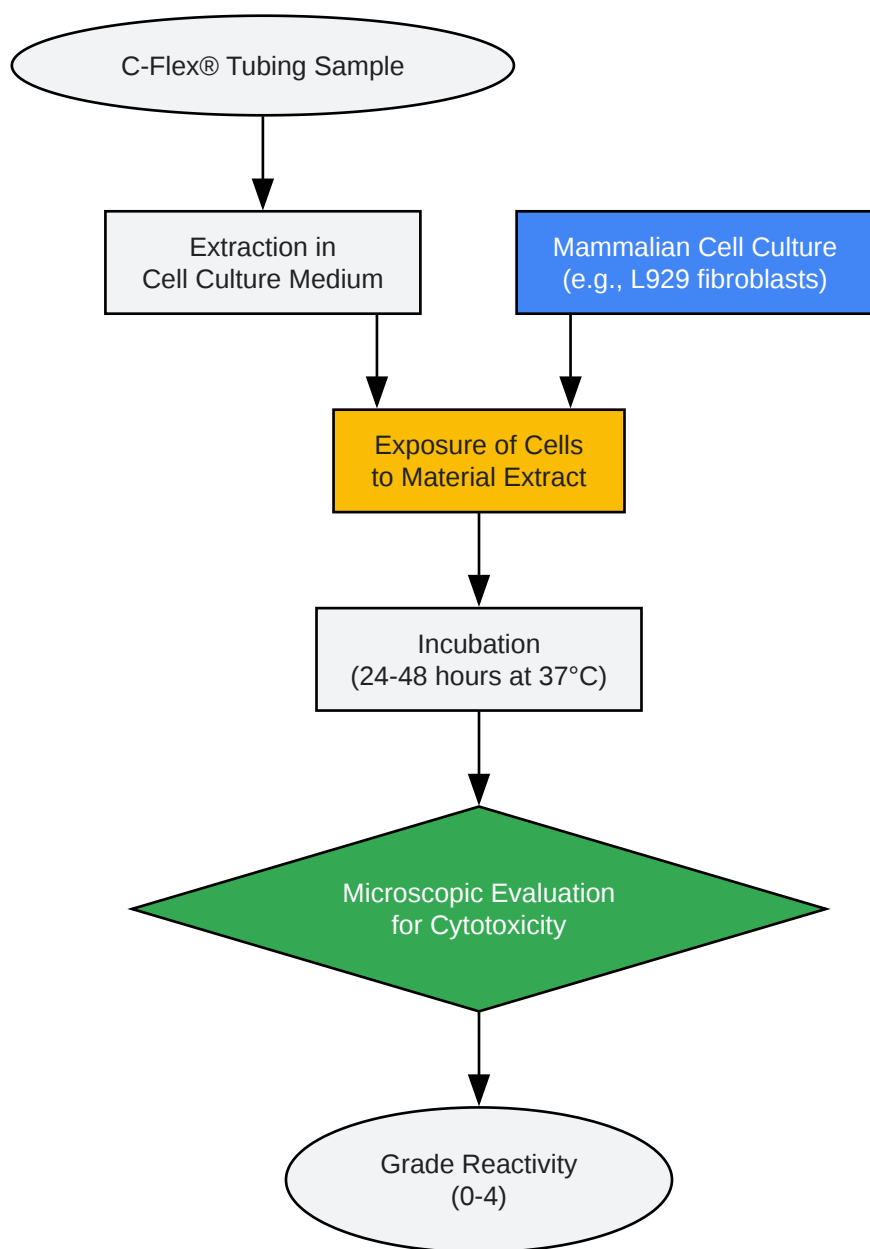
This standard assesses the biological reactivity of materials in vivo. The testing involves three main procedures:

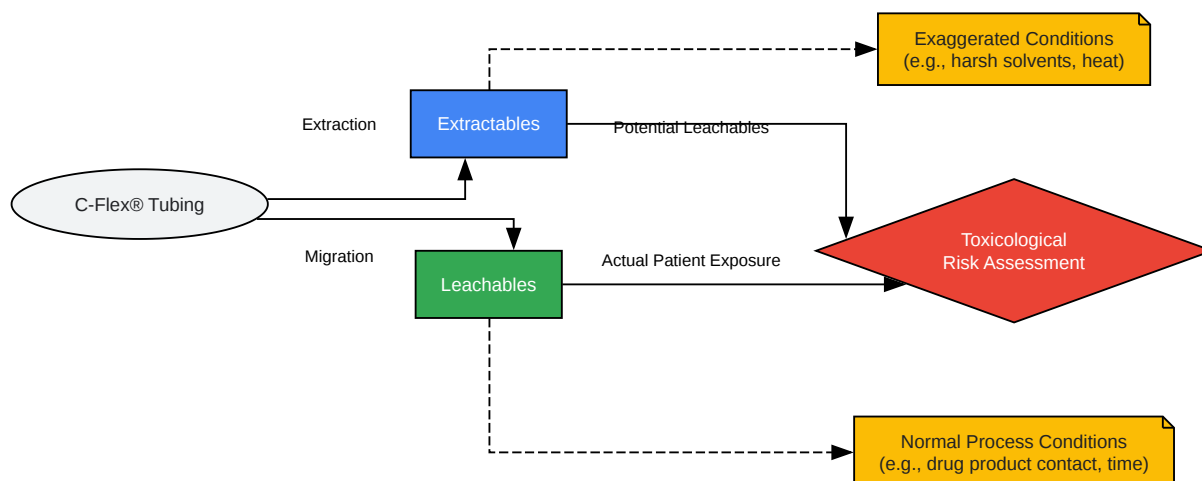
- **Systemic Injection Test:** Extracts of the **C-Flex®** tubing material are prepared using various extraction fluids (e.g., saline, cottonseed oil) and injected intravenously into mice. The animals are observed for any signs of toxicity over a period of 72 hours.

- Intracutaneous Test: Extracts of the material are injected intracutaneously into rabbits. The injection sites are observed for any signs of local irritation, such as erythema and edema, at 24, 48, and 72 hours post-injection.
- Implantation Test: The **C-Flex®** tubing material itself is implanted into the muscle tissue of rabbits. After a period of at least 120 hours, the implantation sites are examined macroscopically for signs of hemorrhage, necrosis, discoloration, and encapsulation.

A passing result for USP Class VI indicates that the material is considered non-toxic and biocompatible for use in medical devices.[\[4\]](#)







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biopharm.saint-gobain.com [biopharm.saint-gobain.com]
- 2. C-Flex® biopharmaceutical tubing is the original patented thermoplastic elastomer tubing [qbd.co.kr]
- 3. sani-techwest.com [sani-techwest.com]
- 4. medical.saint-gobain.com [medical.saint-gobain.com]
- 5. labfriendcoredataprod.blob.core.windows.net [labfriendcoredataprod.blob.core.windows.net]
- 6. biopharm.saint-gobain.com [biopharm.saint-gobain.com]
- 7. tecnifyfluor.com [tecnifyfluor.com]
- 8. sartorius.com [sartorius.com]

- To cite this document: BenchChem. [C-Flex® Tubing: An In-depth Technical Guide to Biocompatibility]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1167309/docs#c-flex-tubing-an-in-depth-technical-guide-to-biocompatibility\]](https://www.benchchem.com/product/b1167309/docs#c-flex-tubing-an-in-depth-technical-guide-to-biocompatibility)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)